

# How to Locate Information on MEGA-10

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## Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

Cat. No.: S572507

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The term "MEGA-10" likely refers to the detergent **Decanoyl-N-methylglucamide**, which is used in biochemistry for membrane protein solubilization. Here are the most effective strategies to find the detailed protocols you require:

- **Search Specialized Supplier Catalogs:** Major biochemical suppliers (such as Sigma-Aldrich, Thermo Fisher Scientific, Cayman Chemical, and Toronto Research Chemicals) often provide detailed product information sheets that can include application notes, usage protocols, and references for their detergents, including MEGA-10.
- **Query Scientific Literature Databases:** A focused search on **PubMed** or **Google Scholar** using specific keywords like "MEGA-10 liposome solubilization," "Decanoyl-N-methylglucamide protocol," or "MEGA-10 detergent exchange" will help you find relevant research articles. The methods sections of these papers often contain precise experimental details.
- **Review Textbooks on Liposome or Membrane Methodology:** Standard reference texts in the field sometimes provide overviews and protocols for using various detergents in liposome preparation and membrane protein research.

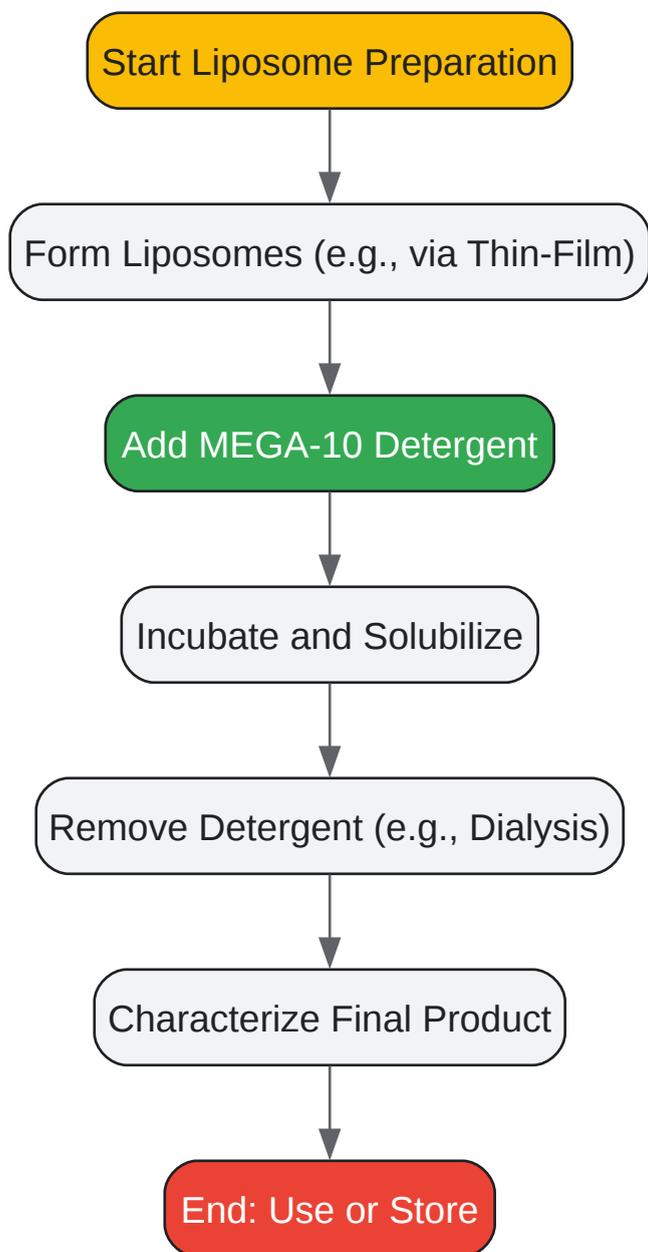
## General Context on Liposome Preparation

While the search results did not contain information on MEGA-10, they do describe several foundational methods for preparing liposomes. The table below summarizes these common techniques for your reference [1] [2] [3].

| Method Name                           | Brief Description   | Typical Liposome Type Produced               |
|---------------------------------------|---|--|
| <b>Thin-Film Hydration</b> [1] [3]    | Lipids dissolved in organic solvent are dried into a thin film, which is then hydrated with an aqueous buffer.                    | Multilamellar Vesicles (MLVs)                |
| <b>Proliposome Method</b> [1]         | A simple method where lipids are coated onto a powder support to form a proliposome mixture that hydrates upon addition of water. | Information not specified in results         |
| <b>Electroformation</b> [2]           | An applied alternating electric field during hydration promotes the formation of very large, uniform vesicles.                    | Giant Unilamellar Vesicles (GUVs)            |
| <b>Extrusion &amp; Sonication</b> [1] | Post-formation processing of MLVs by forcing them through polycarbonate filters or using sound energy to reduce size.             | Small/Large Unilamellar Vesicles (SUVs/LUVs) |

## Protocol Drafting and Visualization Tips

For creating your application notes, you can structure a general detergent-utilization protocol based on the established methods above. The workflow can often be summarized in a diagram similar to the following logical sequence:



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## References

1. Basic Methods for Preparation of Liposomes and Studying Their... [pmc.ncbi.nlm.nih.gov]
2. Video: Giant Liposome for Imaging and Patch-Clamp... Preparation [jove.com]
3. of the I-THP Preparation gel | IJN liposome [dovepress.com]

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